

Technical Guide: Safe Handling & Application of 4-Fluorophenol-d5

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Compound of Interest

Compound Name: 4-Fluorophenol-d5

CAS No.: 1219804-93-9

Cat. No.: B569068

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Executive Summary & Compound Identity

4-Fluorophenol-d5 is a stable, isotopically labeled derivative of 4-fluorophenol where hydrogen atoms on the aromatic ring are replaced by deuterium. It is primarily utilized as an internal standard in NMR spectroscopy and mass spectrometry (LC-MS/GC-MS) for quantifying phenolic impurities or studying metabolic pathways.

While it shares the acute toxicity and corrosive profile of its non-deuterated parent, its application in trace analysis requires a dual-focus handling protocol: protecting the operator from toxicity and protecting the compound from isotopic exchange (H-D scrambling).

Substance Identification

Parameter	Data
Chemical Name	4-Fluorophenol-d5
CAS Number	1219804-93-9 (Labeled); 371-41-5 (Unlabeled parent)
Formula	C ₆ D ₅ FO
Molecular Weight	~117.13 g/mol (vs. 112.10 g/mol for unlabeled)
Appearance	Crystalline solid or supercooled liquid (Melts ~45°C)
Solubility	Soluble in alcohol, ether, water (limited); Hygroscopic

Hazard Profiling: The Mechanism of Toxicity

Standard SDS documents list H-codes (Hazard Statements) but rarely explain the why. Understanding the mechanism is crucial for respecting the safety protocols.

The "Phenol Effect" (Systemic vs. Local)

4-Fluorophenol-d5 is not merely an acid; it is a protoplasmic poison.

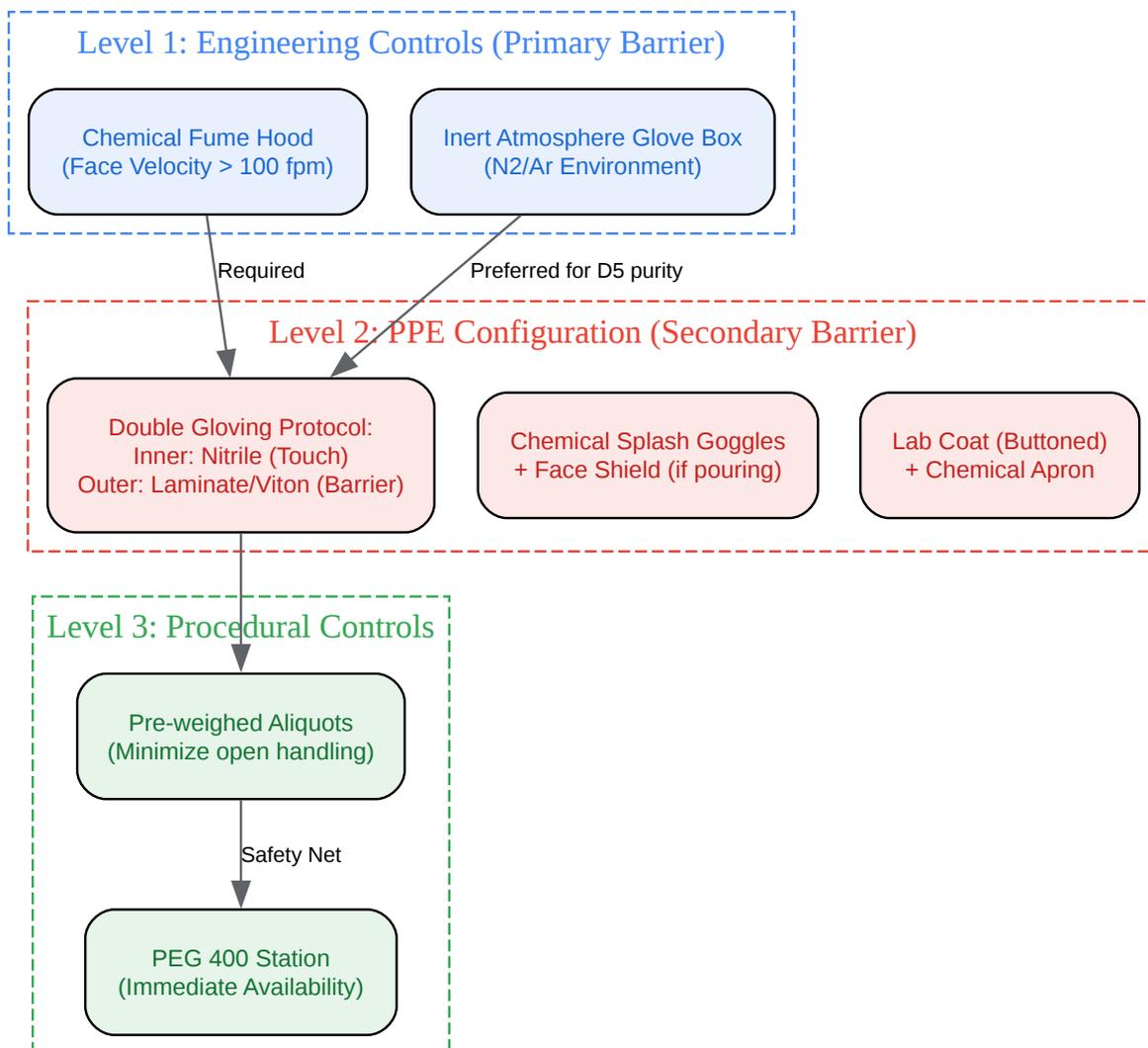
- Mechanism: Phenolic compounds penetrate the stratum corneum rapidly due to their lipophilic nature. Once absorbed, they denature proteins and cause non-specific coagulation necrosis.[1]
- The Anesthetic Trap: Phenols possess local anesthetic properties.[2] A splash may numb the skin immediately, causing the researcher to underestimate the exposure duration. Pain is a lagging indicator.
- Systemic Toxicity: Rapid absorption leads to CNS depression, hypotension, and renal failure. The fluorine substituent adds potential metabolic stability, potentially altering the excretion profile compared to phenol, though acute management remains identical.

GHS Hazard Classification

Hazard Class	Category	H-Code	Description
Acute Toxicity	Cat 4	H302/H312/H332	Harmful if swallowed, in contact with skin, or inhaled.
Skin Corrosion	Cat 1B	H314	Causes severe skin burns and eye damage.
Eye Damage	Cat 1	H318	Causes serious eye damage. ^[2] ^[3]

Hierarchy of Controls & PPE Strategy

Reliance on PPE alone is a failure of planning. The following diagram illustrates the required safety architecture for handling deuterated phenols.



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Figure 1: Hierarchy of controls emphasizing engineering barriers over PPE.

Glove Selection Logic

Standard nitrile gloves have poor resistance to phenols (breakthrough < 15 mins).

- Routine Handling (mg quantities): Double nitrile is acceptable only if the outer glove is changed immediately upon any splash.

- Bulk Handling (>1g or liquid): Use Silver Shield (Laminate) or Viton gloves. These provide >4 hours of breakthrough time.[4][5]

Emergency Response: The PEG Protocol

Critical Deviation from Standard Protocol: Water flushing alone is insufficient and potentially dangerous for phenol exposures because water is hydrophobic enough to repel phenol, potentially spreading it over a larger skin area before dilution takes effect.[6]

The Gold Standard: Polyethylene Glycol 300 or 400 (PEG).[6]

- Why? PEG acts as a solvent that solubilizes phenol better than water, effectively extracting it from the skin layers.



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Figure 2: Decision tree for treating phenolic skin exposure. PEG is the priority intervention.

Experimental Integrity: Handling Deuterated Compounds

Beyond safety, the "d5" designation requires specific handling to prevent H-D Exchange. Atmospheric moisture (

) can exchange protons with the phenolic hydroxyl group (

), degrading the isotopic purity.

Storage and Aliquoting

- **Storage:** Store under inert gas (Argon or Nitrogen) in a desiccator. Refrigeration (2-8°C) is recommended, but the container must be warmed to room temperature before opening to prevent condensation.
- **Solvent Choice:** When preparing NMR standards, use anhydrous deuterated solvents (e.g., DMSO-d₆, CDCl₃) treated with molecular sieves.
- **Glassware:** All glassware should be oven-dried to remove surface moisture.

Waste Management

- **Segregation:** Do not mix phenolic waste with oxidizing acids (e.g., Nitric Acid). This can form picric acid derivatives, which are explosive.
- **Labeling:** Clearly tag waste as "Halogenated Organic - Phenolic."

References

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